

# In-Depth Technical Guide: Safety and Handling of (2R)-2-Heptyloxirane

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## Compound of Interest

Compound Name: (2R)-2-Heptyloxirane

Cat. No.: B139866

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For Researchers, Scientists, and Drug Development Professionals



This guide provides comprehensive safety and handling information for **(2R)-2-Heptyloxirane** (also known as R-1,2-Epoxy-nonane), a chiral epoxide intermediate valuable in organic synthesis and drug development. Due to the limited availability of a specific Safety Data Sheet (SDS) for **(2R)-2-Heptyloxirane**, this document extrapolates data from structurally similar long-chain 1,2-epoxyalkanes, such as 1,2-epoxydodecane and 1,2-epoxydecane, to provide a thorough overview of potential hazards and safe handling practices.

## Hazard Identification and Classification

**(2R)-2-Heptyloxirane** is anticipated to be classified as a hazardous chemical. Based on data from analogous compounds, it is likely to cause skin irritation and may cause serious eye irritation. Inhalation of vapors or mists may lead to respiratory tract irritation. Furthermore, long-chain epoxyalkanes can be toxic to aquatic life with long-lasting effects.

Globally Harmonized System (GHS) Classification (Anticipated)

The following GHS pictograms are expected to be relevant for **(2R)-2-Heptyloxirane**:

Pictogram	Hazard Class	Hazard Statement
 alt text	Skin Irritation	H315: Causes skin irritation
Eye Irritation	H319: Causes serious eye irritation[1]	H410: Very toxic to aquatic life with long lasting effects[1][2]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation[1]	
 alt text	Hazardous to the aquatic environment, long-term hazard	

Signal Word:Warning[2]

Precautionary Statements (Anticipated):

Code	Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3]
P264	Wash face, hands and any exposed skin thoroughly after handling.[3]
P271	Use only outdoors or in a well-ventilated area.[3]
P273	Avoid release to the environment.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2][3]
P302 + P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P312	Call a POISON CENTER or doctor/physician if you feel unwell.
P332 + P313	If skin irritation occurs: Get medical advice/attention.[2]
P362 + P364	Take off contaminated clothing and wash it before reuse.[2]
P391	Collect spillage.
P403 + P233	Store in a well-ventilated place. Keep container tightly closed.
P501	Dispose of contents/container to an approved waste disposal plant.

## Physicochemical and Toxicological Data

Quantitative data for **(2R)-2-Heptyloxirane** is not readily available. The following tables summarize computed properties for 2-Heptyloxirane and experimental data for the closely

related 1,2-Epoxydodecane.

Table 1: Physicochemical Properties

Property	2-Heptyloxirane (Computed)[4]	1,2-Epoxydodecane (Experimental)[5]
Molecular Formula	C <sub>9</sub> H <sub>18</sub> O	C <sub>12</sub> H <sub>24</sub> O
Molecular Weight	142.24 g/mol	184.32 g/mol
Boiling Point	-	124-125 °C @ 15 mmHg[2]
Flash Point	-	112 °C[5]
Density	-	0.844 g/mL at 25 °C[2]
Water Solubility	-	Insoluble[5]

Table 2: Toxicological Data (Analog Data)

Data Point	Species	Route	Value	Reference Compound
LD50	Rat (oral)	Oral	317 mg/kg	Phenol (for general toxicity reference)[6]
LD50	Rat (oral)	Oral	293 mg/kg	Coumarin (for general toxicity reference)[7]

Note: No specific LD50/LC50 data was found for **(2R)-2-Heptyloxirane** or its close analogs. The provided data for phenol and coumarin are for general context on chemical toxicity and should not be directly extrapolated.

## Exposure Controls and Personal Protection

Engineering Controls: Work with **(2R)-2-Heptyloxirane** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood, especially when heating or

creating aerosols.[3] Eyewash stations and safety showers must be readily accessible.

#### Personal Protective Equipment (PPE):

- Eye/Face Protection: Chemical safety goggles or a face shield are mandatory.[3]
- Skin Protection:
  - Gloves: Chemically resistant gloves (e.g., nitrile, neoprene) should be worn.
  - Clothing: A lab coat is required. For tasks with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: If working outside a fume hood or if vapors/mists are generated, a NIOSH-approved respirator with an organic vapor cartridge is recommended.

## Handling and Storage

#### Handling:

- Avoid contact with skin, eyes, and clothing.[3]
- Do not breathe vapors or mists.[3]
- Keep away from heat, sparks, and open flames.
- Use non-sparking tools.
- Ground all equipment to prevent static discharge.
- Wash hands thoroughly after handling.[3]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3]

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. <a href="#">[3]</a>
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. If irritation persists, seek medical attention. <a href="#">[3]</a>
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention. <a href="#">[1]</a>
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. <a href="#">[3]</a>

## Accidental Release and Fire-Fighting Measures

### Accidental Release:

- Evacuate: Immediately evacuate personnel from the spill area.
- Ventilate: Ensure adequate ventilation.
- Contain: Use a non-combustible absorbent material like sand, earth, or vermiculite to contain the spill. Do not use combustible materials like sawdust.
- Collect: Carefully collect the absorbed material into a sealed, labeled container for disposal.
- Clean: Clean the spill area with a suitable solvent (e.g., ethanol) followed by soap and water.[\[5\]](#)

#### Fire-Fighting:

- **Extinguishing Media:** Use dry chemical, carbon dioxide (CO<sub>2</sub>), or alcohol-resistant foam. For large fires, water spray or fog can be used to cool containers.
- **Specific Hazards:** The compound is combustible and may produce irritating and toxic fumes upon decomposition. Containers may explode when heated.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

## Experimental Protocols

The following is a representative, detailed protocol for a common reaction involving a 1,2-epoxyalkane: the acid-catalyzed ring-opening with a nucleophile.

Representative Experiment: Acid-Catalyzed Ring-Opening of **(2R)-2-Heptyloxirane** with Methanol

Objective: To synthesize (R)-1-methoxy-2-nonanol.

#### Materials:

- **(2R)-2-Heptyloxirane**
- Methanol (anhydrous)
- Sulfuric acid (concentrated)
- Saturated sodium bicarbonate solution
- Diethyl ether
- Anhydrous magnesium sulfate
- Round-bottom flask with stir bar
- Separatory funnel

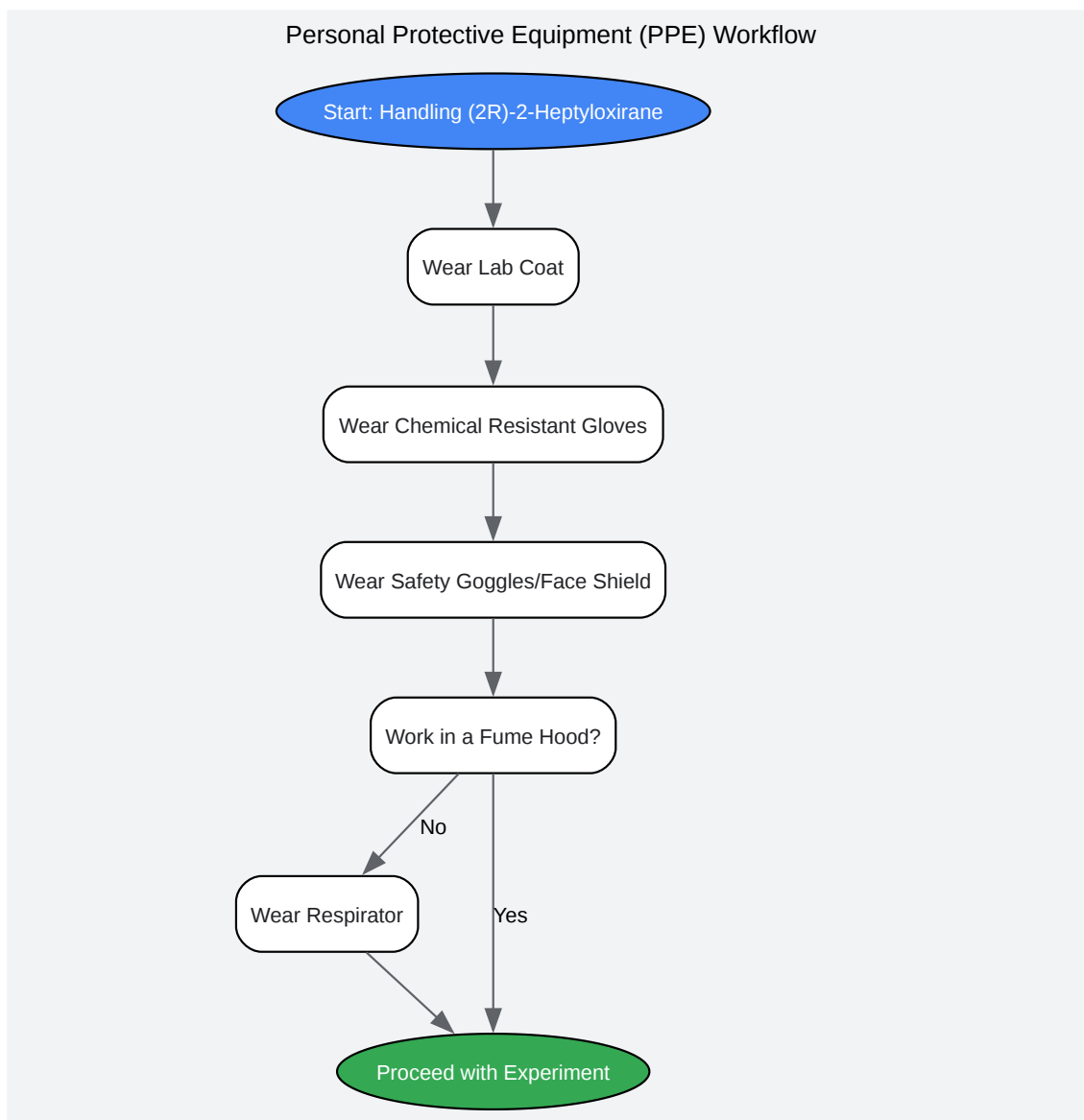
- Beakers, graduated cylinders
- Rotary evaporator

#### Procedure:

- In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve **(2R)-2-Heptyloxirane** (1.0 eq) in anhydrous methanol (10 volumes).
- Cool the solution to 0 °C in an ice bath.
- Slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.05 eq) dropwise to the stirring solution.
- Allow the reaction to warm to room temperature and stir for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, quench the reaction by slowly adding saturated sodium bicarbonate solution until the bubbling ceases.<sup>[8]</sup>
- Transfer the mixture to a separatory funnel and extract with diethyl ether (3 x 10 volumes).<sup>[8]</sup>
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator to yield the crude product.<sup>[8]</sup>
- Purify the crude product by flash column chromatography on silica gel.

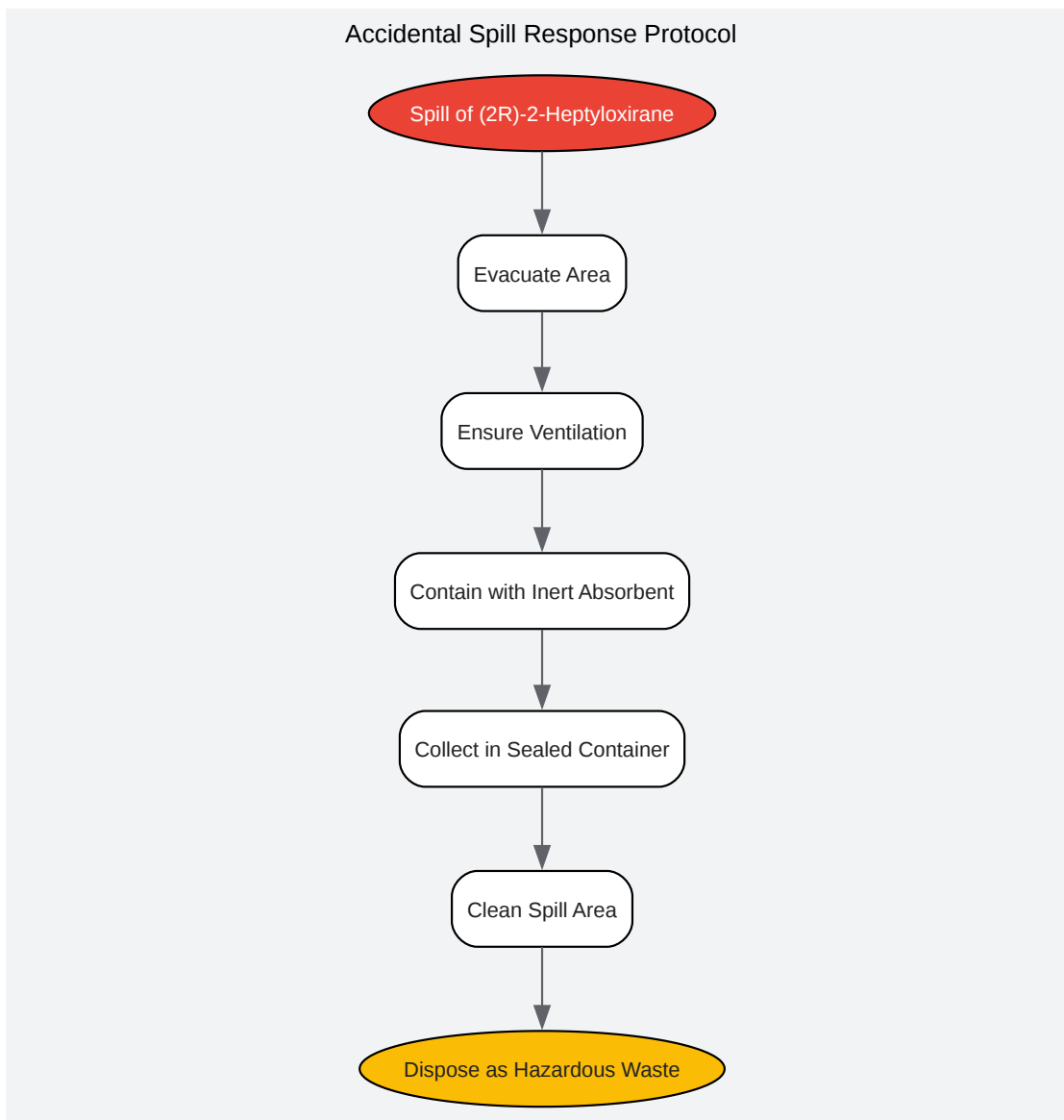
## Visualizations

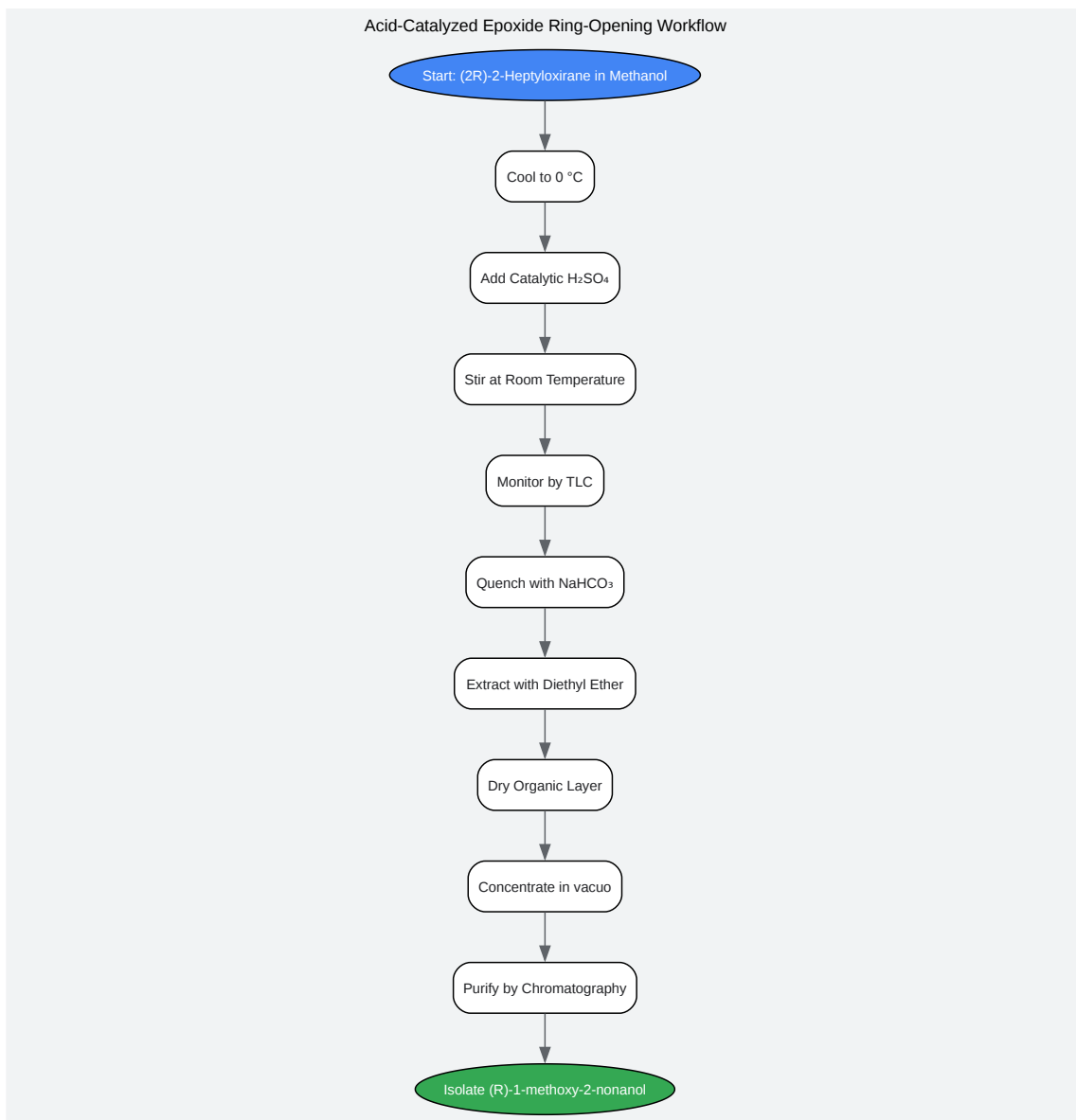




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Caption: Personal Protective Equipment (PPE) decision workflow for handling **(2R)-2-Heptyloxirane**.





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